

Tyk2-IN-18 stability in DMSO at -20°C

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Compound of Interest

Compound Name: Tyk2-IN-18

Cat. No.: B15569495

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Technical Support Center: Tyk2-IN-18

Welcome to the technical support center for **Tyk2-IN-18**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and handling of **Tyk2-IN-18** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Tyk2-IN-18** as a solid and in DMSO?

A1: As a solid, **Tyk2-IN-18** is stable for up to 3 years when stored at -20°C and for up to 2 years at 4°C.[1] For stock solutions prepared in DMSO, it is recommended to store them in tightly sealed vials at -20°C for up to one month or at -80°C for up to six months.[1][2] To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.[1][2]

Q2: How stable is **Tyk2-IN-18** in DMSO at -20°C?

A2: While specific, long-term stability data for **Tyk2-IN-18** in DMSO at -20°C is not publicly available, general guidelines for small molecule inhibitors suggest that stock solutions in DMSO can be stored at -20°C for up to 3 months.[3] However, for optimal results, it is recommended to use the solution within one month.[1][2] For longer-term storage, -80°C is preferable.[1][2]

Q3: Can I store **Tyk2-IN-18** in DMSO at room temperature?

A3: Storing **Tyk2-IN-18** in DMSO at room temperature is not recommended for extended periods. Studies have shown that the probability of a compound remaining stable in DMSO at room temperature decreases over time, with a 92% probability of stability after 3 months, decreasing to 52% after one year.^[4] For short-term handling during experiments, it is acceptable, but long-term storage should be at -20°C or -80°C.^{[1][2]}

Q4: Do freeze-thaw cycles affect the stability of **Tyk2-IN-18** in DMSO?

A4: While some sources suggest that several freeze-thaw cycles may not damage the activity of small molecule products, it is generally considered best practice to avoid them.^[3] Each cycle increases the risk of water absorption by the hygroscopic DMSO, which can lead to compound degradation.^{[1][5]} Aliquoting the stock solution into single-use vials is the most effective way to mitigate this risk.^{[1][2]}

Q5: What are the signs of **Tyk2-IN-18** degradation in my DMSO stock solution?

A5: Visual signs of degradation can include a change in color of the solution or the appearance of precipitate. However, degradation can occur without any visible changes. The most reliable way to assess the integrity of your compound is through analytical methods such as HPLC or LC-MS to check for the appearance of degradation products and a decrease in the concentration of the parent compound.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Variability in experimental results	Degradation of Tyk2-IN-18 stock solution.	1. Prepare a fresh stock solution of Tyk2-IN-18 in anhydrous DMSO. 2. Perform a stability test on your existing stock solution using HPLC or LC-MS. 3. Ensure proper storage conditions (-20°C or -80°C in tightly sealed vials).
Precipitate observed in the DMSO stock solution upon thawing	The compound has come out of solution.	1. Warm the solution briefly to 37°C and vortex or sonicate to redissolve the compound. ^[3] 2. If the precipitate does not redissolve, it may be a sign of degradation, and a fresh stock solution should be prepared.
Low or no activity of the inhibitor in the assay	1. Incorrect concentration of the stock solution. 2. Degradation of the compound.	1. Verify the concentration of your stock solution. 2. Prepare a fresh stock solution and compare its activity to the old one. 3. Check for potential issues with the assay itself.

Experimental Protocols

Protocol 1: Preparation of Tyk2-IN-18 Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **Tyk2-IN-18** in DMSO for experimental use.

Materials:

- **Tyk2-IN-18** (solid powder)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Allow the vial of solid **Tyk2-IN-18** to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of **Tyk2-IN-18** powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.^[3]
- Aliquot the stock solution into single-use, tightly sealed vials to minimize freeze-thaw cycles and moisture absorption.^{[1][2]}
- Label the aliquots clearly with the compound name, concentration, date, and solvent.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[1][2]}

Protocol 2: Assessment of Tyk2-IN-18 Stability in DMSO

Objective: To determine the stability of **Tyk2-IN-18** in DMSO under specific storage conditions over time.

Materials:

- **Tyk2-IN-18** stock solution in DMSO (e.g., 10 mM)

- High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) system
- Appropriate mobile phases and column for analysis
- Autosampler vials

Procedure:

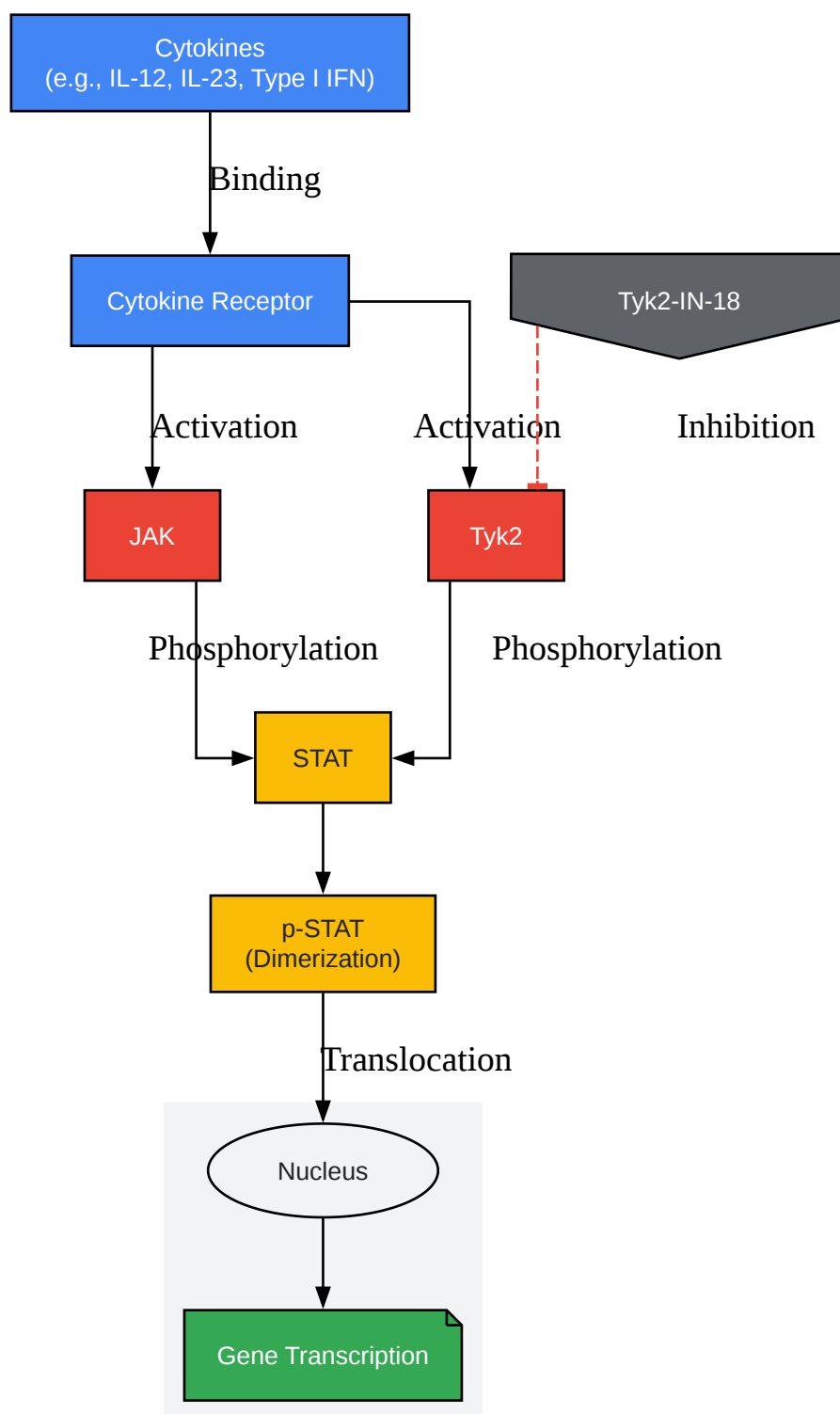
- Time Zero (T0) Sample: Immediately after preparing the **Tyk2-IN-18** stock solution, take an aliquot and dilute it to a suitable concentration for HPLC or LC-MS analysis. This will serve as your baseline (100% integrity) sample.[\[6\]](#)[\[7\]](#)
- Storage: Store the remaining aliquots of the stock solution at the desired temperature (e.g., -20°C).
- Time Points: At predetermined time points (e.g., 1 week, 2 weeks, 1 month, 3 months), retrieve one aliquot from storage.
- Sample Analysis: Allow the aliquot to thaw completely at room temperature. Prepare a sample for analysis by diluting it to the same concentration as the T0 sample.
- Data Acquisition: Analyze the T0 and time-point samples using a validated HPLC or LC-MS method. The method should be able to separate **Tyk2-IN-18** from any potential degradants.
- Data Analysis: Compare the peak area of the **Tyk2-IN-18** in the time-point samples to the peak area of the T0 sample. Calculate the percentage of the compound remaining at each time point.[\[7\]](#)

Data Presentation:

Time Point	Storage Condition	% Tyk2-IN-18 Remaining (relative to T0)
T0	-	100%
1 Week	-20°C	Example: 99.5%
2 Weeks	-20°C	Example: 98.9%
1 Month	-20°C	Example: 97.2%
3 Months	-20°C	Example: 95.1%

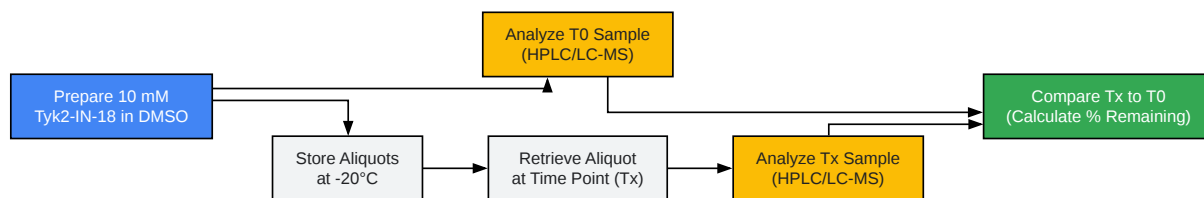
Note: The values in the table are for illustrative purposes only and should be replaced with actual experimental data.

Visualizations



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Caption: Tyk2 Signaling Pathway and the inhibitory action of **Tyk2-IN-18**.



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